

Spectroscopic Validation of 1-(4-Butylphenyl)ethane-1-sulfonamide: A Comparative Guide

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Compound of Interest

Compound Name: 1-(4-Butylphenyl)ethane-1-sulfonamide

Cat. No.: B13632932

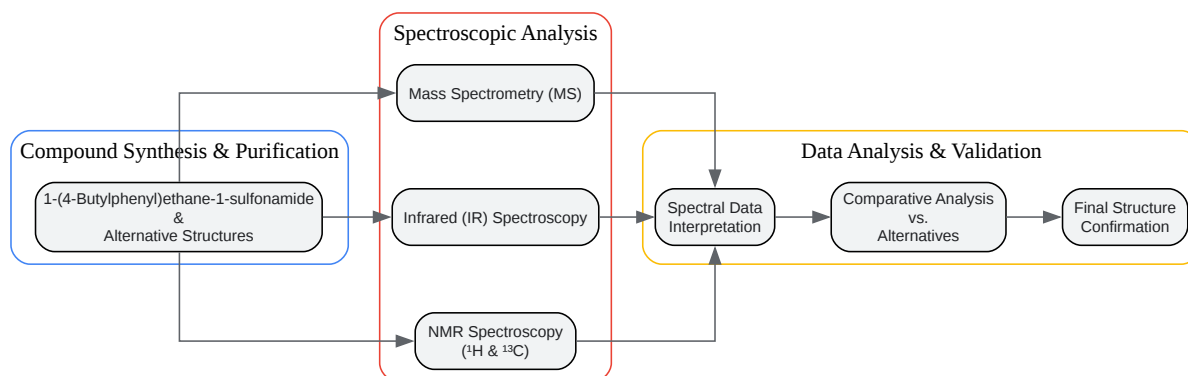
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In the landscape of drug discovery and development, the unambiguous structural confirmation of novel chemical entities is a cornerstone of scientific rigor. This guide provides a comprehensive spectroscopic validation of **1-(4-butylphenyl)ethane-1-sulfonamide**, a molecule of interest for its potential pharmacological applications. By leveraging a multi-technique approach encompassing Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), we present a detailed analysis of its structure.

To provide a richer context for its structural characterization, we compare its spectroscopic data with two closely related analogues: 1-(4-butylphenyl)ethanamine and N-(1-(4-butylphenyl)ethyl)methanesulfonamide. This comparative analysis will highlight the unique spectral signatures arising from the presence and nature of the sulfonamide functional group, offering researchers a robust framework for the identification and differentiation of similar molecular scaffolds.

The Strategic Workflow for Spectroscopic Validation

A systematic and multi-faceted approach is paramount for the conclusive structural elucidation of a novel compound. The following workflow outlines the logical progression of spectroscopic analyses employed in this guide.



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Caption: A logical workflow for the spectroscopic validation of a novel chemical entity.

Experimental Protocols: A Foundation of Trustworthiness

The reliability of spectroscopic data is intrinsically linked to the meticulous execution of experimental protocols. The following sections detail the standardized procedures for acquiring high-quality NMR, IR, and MS data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Rationale: NMR spectroscopy provides unparalleled insight into the carbon-hydrogen framework of a molecule. ¹H NMR elucidates the electronic environment and connectivity of protons, while ¹³C NMR reveals the number and types of carbon atoms.

Protocol:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the analyte in 0.6 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6). Ensure the sample is fully dissolved to avoid line broadening.
- **Instrumentation:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution and sensitivity.
- **^1H NMR Acquisition:**
 - Acquire a standard one-dimensional ^1H NMR spectrum.
 - Optimize the spectral width to encompass all expected proton resonances (typically 0-12 ppm).
 - Employ a sufficient number of scans to achieve a good signal-to-noise ratio (typically 16-64 scans).
 - Integrate all signals to determine the relative number of protons.
- **^{13}C NMR Acquisition:**
 - Acquire a proton-decoupled ^{13}C NMR spectrum to obtain singlets for each unique carbon.
 - Set the spectral width to cover the full range of carbon chemical shifts (typically 0-220 ppm).
 - A larger number of scans is usually required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope (typically 256-1024 scans).

Infrared (IR) Spectroscopy

Rationale: IR spectroscopy is a rapid and effective technique for identifying the presence of specific functional groups within a molecule. Each functional group absorbs infrared radiation at a characteristic frequency, providing a unique "fingerprint."

Protocol:

- **Sample Preparation:**

- For solids: Prepare a KBr pellet by grinding a small amount of the sample with dry potassium bromide and pressing it into a thin, transparent disk.
- For liquids or solutions: A thin film of the sample can be placed between two salt plates (e.g., NaCl or KBr).
- Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used for both solid and liquid samples with minimal preparation.
- Instrumentation: Employ a Fourier Transform Infrared (FT-IR) spectrometer.
- Data Acquisition:
 - Record a background spectrum of the empty sample compartment or the pure solvent.
 - Record the sample spectrum over the mid-infrared range (typically 4000-400 cm^{-1}).
 - The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Rationale: Mass spectrometry provides information about the molecular weight of a compound and its fragmentation pattern. This data is crucial for confirming the molecular formula and gaining insights into the molecule's structural components.

Protocol:

- Sample Introduction: Introduce a dilute solution of the analyte into the mass spectrometer via direct infusion or coupled to a chromatographic system (e.g., GC-MS or LC-MS).
- Ionization: Utilize an appropriate ionization technique. Electrospray ionization (ESI) is a soft ionization method suitable for polar molecules like sulfonamides, often yielding a prominent protonated molecule $[\text{M}+\text{H}]^+$.
- Mass Analysis:
 - Acquire a full scan mass spectrum to determine the molecular weight of the compound.

- Perform tandem mass spectrometry (MS/MS) on the molecular ion peak to induce fragmentation and obtain structural information. This involves isolating the parent ion, subjecting it to collision-induced dissociation (CID), and analyzing the resulting fragment ions.

Comparative Spectroscopic Data Analysis

The following tables present the predicted spectroscopic data for **1-(4-Butylphenyl)ethane-1-sulfonamide** and its structural analogues. This side-by-side comparison facilitates the identification of key spectral features that differentiate these compounds.

Table 1: Predicted ^1H NMR Spectroscopic Data (400 MHz, CDCl_3)

Assignment	1-(4-Butylphenyl)ethane-1-sulfonamide (δ , ppm)	1-(4-Butylphenyl)ethanamine (δ , ppm)	N-(1-(4-Butylphenyl)ethyl)methanesulfonamide (δ , ppm)
-CH ₃ (ethane)	1.55 (d, 3H)	1.38 (d, 3H)	1.52 (d, 3H)
-CH (ethane)	4.15 (q, 1H)	4.10 (q, 1H)	4.35 (quintet, 1H)
-NH ₂ / -NH-	4.80 (br s, 2H)	1.55 (br s, 2H)	4.65 (d, 1H)
Ar-H	7.20 (d, 2H), 7.35 (d, 2H)	7.15 (d, 2H), 7.25 (d, 2H)	7.18 (d, 2H), 7.30 (d, 2H)
-CH ₂ - (butyl)	2.62 (t, 2H)	2.60 (t, 2H)	2.61 (t, 2H)
-CH ₂ -CH ₂ - (butyl)	1.58 (m, 2H)	1.57 (m, 2H)	1.58 (m, 2H)
-CH ₂ -CH ₃ (butyl)	1.35 (m, 2H)	1.34 (m, 2H)	1.35 (m, 2H)
-CH ₃ (butyl)	0.92 (t, 3H)	0.91 (t, 3H)	0.92 (t, 3H)
-SO ₂ -CH ₃	-	-	2.65 (s, 3H)

Table 2: Predicted ^{13}C NMR Spectroscopic Data (100 MHz, CDCl_3)

Assignment	1-(4-Butylphenyl)ethane-1-sulfonamide (δ , ppm)	1-(4-Butylphenyl)ethanamine (δ , ppm)	N-(1-(4-Butylphenyl)ethyl)methanesulfonamide (δ , ppm)
-CH ₃ (ethane)	23.5	25.0	23.0
-CH (ethane)	60.0	51.0	55.0
Ar-C (ipso-ethane)	138.0	144.0	140.0
Ar-CH	129.0, 127.0	128.5, 126.5	128.8, 126.8
Ar-C (ipso-butyl)	144.0	143.0	143.5
-CH ₂ - (butyl)	35.5	35.4	35.5
-CH ₂ -CH ₂ - (butyl)	33.5	33.4	33.5
-CH ₂ -CH ₃ (butyl)	22.3	22.3	22.3
-CH ₃ (butyl)	13.9	13.9	13.9
-SO ₂ -CH ₃	-	-	41.0

Table 3: Predicted Key IR Absorption Bands (cm⁻¹)

Assignment	1-(4-Butylphenyl)ethane-1-sulfonamide	1-(4-Butylphenyl)ethanamine	N-(1-(4-Butylphenyl)ethyl)methanesulfonamide
N-H Stretch	3350, 3250 (two bands, medium)	3380, 3300 (two bands, medium)	3300 (one band, medium)
C-H Stretch (Aromatic)	3100-3000	3100-3000	3100-3000
C-H Stretch (Aliphatic)	2960-2850	2960-2850	2960-2850
S=O Asymmetric Stretch	~1330 (strong)	-	~1320 (strong)
S=O Symmetric Stretch	~1150 (strong)	-	~1140 (strong)
S-N Stretch	~900 (medium)	-	~910 (medium)

Table 4: Predicted Mass Spectrometry Data (ESI+)

Assignment	1-(4-Butylphenyl)ethane-1-sulfonamide (m/z)	1-(4-butylphenyl)ethanamine (m/z)	N-(1-(4-butylphenyl)ethyl)methanesulfonamide (m/z)
[M+H] ⁺	242.1	178.2	256.1
Key Fragment 1	162.1 ([M+H - SO ₂ NH ₂] ⁺)	161.1 ([M+H - NH ₃] ⁺)	176.1 ([M+H - SO ₂ CH ₃] ⁺)
Key Fragment 2	147.1 ([C ₁₀ H ₁₃] ⁺)	147.1 ([C ₁₀ H ₁₃] ⁺)	147.1 ([C ₁₀ H ₁₃] ⁺)

In-Depth Spectroscopic Interpretation

1-(4-Butylphenyl)ethane-1-sulfonamide

- ¹H NMR: The spectrum is characterized by a downfield quartet at approximately 4.15 ppm, corresponding to the benzylic proton, which is deshielded by the adjacent sulfonamide

group. The two protons of the primary sulfonamide appear as a broad singlet around 4.80 ppm. The aromatic region shows a typical AA'BB' splitting pattern for a 1,4-disubstituted benzene ring. The butyl group protons resonate in the upfield region, consistent with an aliphatic chain.

- ^{13}C NMR: The benzylic carbon signal appears around 60.0 ppm, significantly downfield due to the electron-withdrawing effect of the sulfonamide group. The aromatic carbons show four distinct signals, as expected for a 1,4-disubstituted ring.
- IR: The most prominent features are the strong absorption bands corresponding to the asymmetric and symmetric stretching vibrations of the S=O group at approximately 1330 cm^{-1} and 1150 cm^{-1} , respectively[1]. The two bands for the N-H stretching of the primary sulfonamide are expected around 3350 and 3250 cm^{-1} [1].
- MS: The ESI+ mass spectrum will show a protonated molecular ion $[\text{M}+\text{H}]^+$ at m/z 242.1. A characteristic fragmentation pathway for sulfonamides is the loss of the SO_2NH_2 group, leading to a fragment ion at m/z 162.1. Further fragmentation can lead to the stable benzylic cation at m/z 147.1.

Alternative Structure 1: 1-(4-Butylphenyl)ethanamine

- ^1H NMR: The benzylic proton of the primary amine appears as a quartet around 4.10 ppm, slightly upfield compared to the sulfonamide due to the lesser electron-withdrawing nature of the amino group. The two protons of the primary amine give a broad singlet at a much more upfield position, around 1.55 ppm.
- ^{13}C NMR: The benzylic carbon is observed at approximately 51.0 ppm, upfield from the corresponding carbon in the sulfonamide.
- IR: The key differentiating feature is the absence of the strong S=O stretching bands. Instead, the spectrum is characterized by the N-H stretching vibrations of the primary amine around 3380 and 3300 cm^{-1} .
- MS: The protonated molecular ion $[\text{M}+\text{H}]^+$ is observed at m/z 178.2. A major fragmentation pathway is the loss of ammonia (NH_3), resulting in a fragment at m/z 161.1.

Alternative Structure 2: N-(1-(4-Butylphenyl)ethyl)methanesulfonamide

- ^1H NMR: The benzylic proton is a quintet around 4.35 ppm due to coupling with both the methyl protons and the N-H proton. A key differentiator is the singlet at approximately 2.65 ppm, corresponding to the three protons of the methyl group attached to the sulfonyl group. The single N-H proton appears as a doublet around 4.65 ppm due to coupling with the benzylic proton.
- ^{13}C NMR: A distinguishing signal is the methyl carbon of the methanesulfonamide group at around 41.0 ppm.
- IR: Similar to the primary sulfonamide, this compound will exhibit strong S=O stretching bands around 1320 cm^{-1} and 1140 cm^{-1} . However, it will only show a single N-H stretching band around 3300 cm^{-1} , characteristic of a secondary sulfonamide.
- MS: The protonated molecular ion $[\text{M}+\text{H}]^+$ appears at m/z 256.1. The fragmentation will be different, with a potential loss of the SO_2CH_3 group to give a fragment at m/z 176.1.

Visualizing Key Structural Relationships and Fragmentation

The following diagrams illustrate the key structural features and a plausible mass spectrometry fragmentation pathway for the target compound.

1-(4-Butylphenyl)ethane-1-sulfonamide

Key Spectroscopic Handles

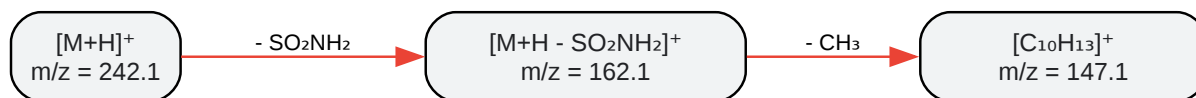
Benzylic H
(~4.15 ppm, q)

NH₂ Protons
(~4.80 ppm, br s)

S=O Stretches
(~1330 & 1150 cm^{-1})

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Caption: Key structural features of **1-(4-Butylphenyl)ethane-1-sulfonamide** and their corresponding spectroscopic signatures.



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Caption: A plausible ESI-MS/MS fragmentation pathway for **1-(4-Butylphenyl)ethane-1-sulfonamide**.

Conclusion

The structural elucidation of **1-(4-butylphenyl)ethane-1-sulfonamide** can be confidently achieved through a synergistic application of NMR, IR, and MS techniques. The presence of the sulfonamide group imparts distinct and readily identifiable features in each spectrum, including the downfield shift of the benzylic proton and carbon in NMR, the strong S=O stretching vibrations in IR, and characteristic fragmentation patterns in mass spectrometry. By comparing these spectral features with those of closely related amines and N-substituted sulfonamides, researchers can unequivocally confirm the structure of the target compound and differentiate it from potential isomers or related impurities. This guide provides a robust framework and the necessary comparative data to support the spectroscopic validation of this and similar chemical entities in a research and development setting.

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